

# A Technical Guide to Intrinsically Safe Sensors in Hazardous Environments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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In environments where the presence of flammable gases, vapors, or combustible dust poses a significant risk of explosion, ensuring the safety of electronic equipment is paramount. Intrinsic safety (IS) is a crucial protection technique that limits the electrical and thermal energy of equipment to a level below that which can cause ignition. This in-depth technical guide provides a comprehensive overview of the core principles, design considerations, certification standards, and experimental validation of intrinsically safe sensors for professionals in research, scientific, and pharmaceutical development fields.

## Core Principles of Intrinsic Safety

Intrinsic safety is a preventative approach that ensures an electronic circuit is incapable of causing an explosion in a hazardous atmosphere, both in normal operation and under fault conditions.<sup>[1][2]</sup> This is fundamentally different from explosion-proof or flameproof methods, which are designed to contain an explosion within an enclosure.<sup>[3]</sup> The core principle of intrinsic safety revolves around limiting two key sources of ignition:

- Spark Ignition: Preventing the generation of electrical sparks with sufficient energy to ignite a flammable mixture.<sup>[4][5]</sup>
- Thermal Ignition: Ensuring that the surface temperature of any component does not rise to a level that can ignite the surrounding hazardous atmosphere.<sup>[4][6]</sup>

This is achieved by meticulously designing circuits to operate at very low power levels.<sup>[7]</sup> An intrinsically safe system is composed of three main components:

- **Intrinsically Safe Apparatus:** The sensor or device located in the hazardous area.<sup>[8]</sup>
- **Associated Apparatus (Safety Barrier):** An energy-limiting device, such as a Zener barrier or galvanic isolator, located in the safe (non-hazardous) area. This barrier restricts the voltage and current that can be transmitted to the hazardous area.<sup>[9]</sup><sup>[10]</sup>
- **Interconnecting Cable:** The wiring that connects the intrinsically safe apparatus to the associated apparatus.<sup>[9]</sup>

## Design and Certification of Intrinsically Safe Sensors

The design and certification of an intrinsically safe sensor is a rigorous process governed by international standards to ensure the highest level of safety.

### Hazardous Area Classification

The first step in designing and selecting an intrinsically safe sensor is to understand the classification of the hazardous environment in which it will be used.<sup>[11]</sup> Hazardous areas are categorized into Zones (IEC/ATEX) or Divisions (North America) based on the likelihood of the presence of an explosive atmosphere.

IEC/ATEX Zone	Description	North American Division	Description
Zone 0	An area where an explosive gas atmosphere is present continuously or for long periods. <a href="#">[12]</a>	Division 1	An area where ignitable concentrations of flammable gases or vapors can exist under normal operating conditions. <a href="#">[13]</a>
Zone 1	An area where an explosive gas atmosphere is likely to occur in normal operation occasionally. <a href="#">[12]</a>	Division 1	An area where ignitable concentrations of flammable gases or vapors can exist under normal operating conditions. <a href="#">[13]</a>
Zone 2	An area where an explosive gas atmosphere is not likely to occur in normal operation but, if it does occur, will persist for only a short period. <a href="#">[12]</a>	Division 2	An area where ignitable concentrations of flammable gases or vapors are present only under abnormal operating conditions. <a href="#">[13]</a>

## Gas Groups and Temperature Classes

Hazardous atmospheres are further classified by Gas Groups, which are based on the ignition energy of the gas, and Temperature Classes, which relate to the auto-ignition temperature of the substance.

Gas Group (IEC/ATEX)	Representative Gas	Minimum Ignition Energy (Approx.)
IIC	Acetylene, Hydrogen	20 $\mu$ J <sup>[4]</sup>
IIB	Ethylene, Propane	60 $\mu$ J
IIA	Methane, Propane	200 $\mu$ J

Temperature Class	Maximum Surface Temperature
T1	450°C
T2	300°C
T3	200°C
T4	135°C <sup>[14]</sup>
T5	100°C
T6	85°C

## Entity Parameters and the Control Drawing

The safety of an intrinsically safe system is verified through a process known as "entity calculation," which compares the electrical parameters of the components in the loop.<sup>[15]</sup><sup>[16]</sup> These parameters, known as Entity Parameters, are specified by the manufacturer and are crucial for ensuring that the energy in the circuit remains below the ignition threshold.

The key entity parameters for the Associated Apparatus (Barrier) are:

- $U_o$  (or  $V_o$ ): Maximum output voltage.
- $I_o$  (or  $I_{sc}$ ): Maximum output current.
- $P_o$ : Maximum output power.
- $C_o$  (or  $C_a$ ): Maximum permissible external capacitance.

- Lo (or La): Maximum permissible external inductance.

The key entity parameters for the Intrinsically Safe Apparatus (Sensor) are:

- Ui (or Vmax): Maximum input voltage.
- Ii (or Imax): Maximum input current.
- Pi: Maximum input power.
- Ci: Internal capacitance.
- Li: Internal inductance.

For a system to be intrinsically safe, the following conditions must be met:

- $U_o \leq U_i$
- $I_o \leq I_i$
- $P_o \leq P_i$
- $C_o \geq C_i + C_{\text{cable}}$
- $L_o \geq L_i + L_{\text{cable}}$

Where  $C_{\text{cable}}$  and  $L_{\text{cable}}$  are the capacitance and inductance of the interconnecting cable.

These parameters and the overall system design are documented in a Control Drawing, which is a critical document for the safe installation and maintenance of the system.[\[17\]](#)[\[18\]](#)

## Certification Standards

To be marketed and used in hazardous areas, intrinsically safe sensors must be certified by a recognized body according to specific standards. The primary international standards are:

- IECEx (International Electrotechnical Commission System for Certification to Standards Relating to Equipment for Use in Explosive Atmospheres): A globally recognized certification scheme.[\[17\]](#)

- ATEX (Atmosphères Explosibles): A mandatory directive for equipment used in hazardous areas within the European Union.[\[12\]](#)
- UL 913: The standard for Intrinsically Safe Apparatus and Associated Apparatus for Use in Class I, II, and III, Division 1, Hazardous (Classified) Locations in the United States.[\[19\]](#)[\[20\]](#)
- CSA: Standards from the Canadian Standards Association for hazardous locations in Canada.

## Experimental Protocols for Intrinsic Safety Certification

The certification of intrinsically safe sensors involves a series of rigorous experimental tests to verify that they cannot cause ignition under any foreseeable condition. These tests are primarily defined in the IEC 60079-11 standard.[\[18\]](#)

### Spark Ignition Testing

**Objective:** To determine if any spark generated by the sensor's circuitry, under normal and fault conditions, has enough energy to ignite the most easily ignitable concentration of a specified hazardous gas.

**Methodology:**

- **Test Apparatus:** A specialized Spark Test Apparatus (STA) is used, which creates sparks between a rotating tungsten wire and a cadmium disc within an explosion chamber.[\[7\]](#)[\[21\]](#)
- **Test Gas Mixture:** The explosion chamber is filled with a precisely controlled mixture of the representative gas for the gas group being tested (e.g., a hydrogen-air mixture for Group IIC) at its most easily ignitable concentration.[\[7\]](#)
- **Circuit Connection:** The circuit of the sensor under test is connected to the STA.
- **Fault Simulation:** The test is conducted under normal operating conditions and with the application of "countable faults." A fault is considered "countable" if a component is operating at more than two-thirds of its rated value. For the highest level of protection ('ia' for Zone 0), the circuit must remain safe with up to two countable faults applied.[\[4\]](#)[\[22\]](#)

- Procedure: The STA is run for a specified number of revolutions (e.g., up to 440 revolutions for calibration).[7] The electrical parameters (voltage and current) of the circuit are monitored.
- Pass/Fail Criteria: The sensor passes the test if no ignition of the gas mixture occurs during the specified number of sparks under all tested conditions, including the application of a safety factor of 1.5 to the energy levels for 'ia' and 'ib' protection levels.[5][23]

## Thermal Ignition Testing

Objective: To ensure that the surface temperature of any component of the sensor does not exceed the specified Temperature Class limit, even under fault conditions.

Methodology:

- Test Setup: The sensor is placed in a test chamber, and thermocouples are attached to the surfaces of its components.
- Fault Conditions: The sensor's circuitry is subjected to the most onerous fault conditions that would lead to the maximum power dissipation in its components. This can be achieved by applying fault voltages and currents.[4]
- Temperature Measurement: The surface temperature of each component is continuously monitored until it reaches a stable maximum value.
- Pass/Fail Criteria: The sensor passes the test if the maximum measured surface temperature of any component, under any fault condition, remains below the maximum temperature specified for its designated Temperature Class. For small components, a power dissipation of 1.3W is often considered to meet the T4 (135°C) temperature classification without further testing.[14][24]

## Fault Analysis

Objective: To systematically identify all possible fault conditions in the sensor's circuitry and assess their impact on the energy levels and component temperatures.

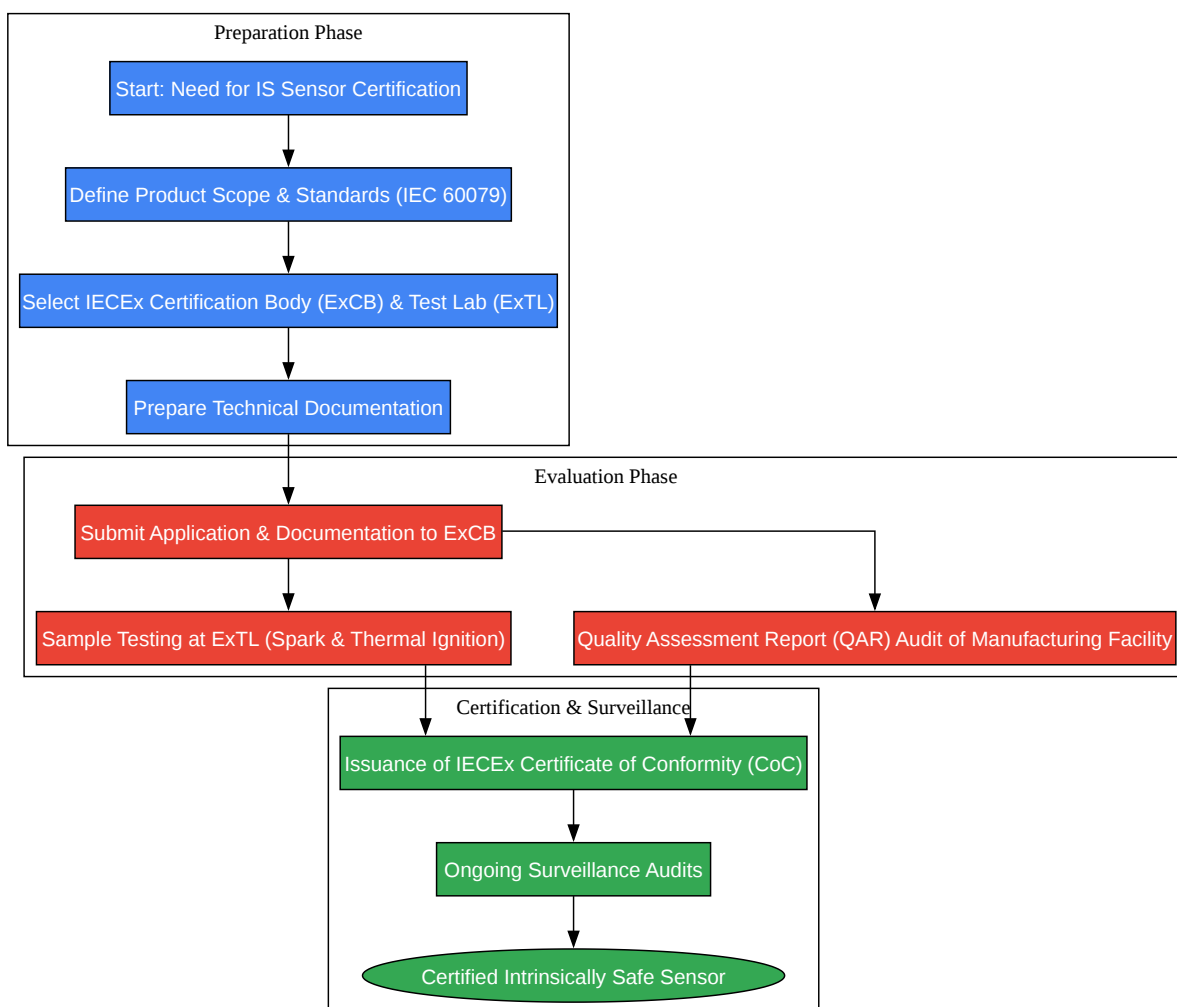
Methodology:

- **Circuit Analysis:** A detailed analysis of the sensor's circuit diagram is performed to identify all components and their interconnections.
- **Failure Mode and Effects Analysis (FMEA):** Each component is analyzed for its potential failure modes (e.g., open circuit, short circuit, change in value).
- **Application of Faults:** The analysis considers the application of single and multiple "countable faults" to the circuit. Components operating within two-thirds of their ratings are generally considered infallible and their failure is not counted.<sup>[4]</sup>
- **Assessment:** The effect of each fault or combination of faults on the output voltage, current, and power, as well as on the temperature of other components, is determined through calculation and, if necessary, practical testing.
- **Pass/Fail Criteria:** The design is considered safe if, under all credible fault scenarios, the energy levels remain below the ignition curves and the component temperatures stay within the specified T-class.

## Visualizing Key Processes in Intrinsic Safety

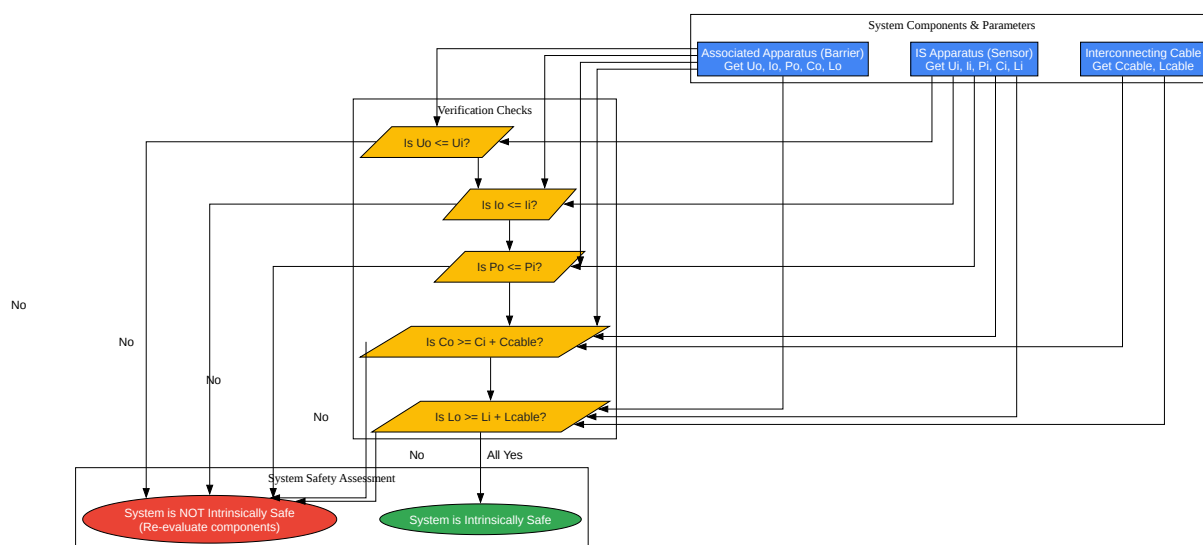
Diagrams created using the DOT language can effectively illustrate the logical flows and relationships in the design and certification of intrinsically safe sensors.





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IECEX Certification Workflow for an Intrinsically Safe Sensor.



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Logical Flow for Verifying an Intrinsically Safe Loop.

## Conclusion

For researchers, scientists, and drug development professionals working in potentially explosive atmospheres, a thorough understanding of intrinsic safety is not just a matter of compliance, but a critical aspect of ensuring a safe working environment. The principles of energy limitation, coupled with rigorous design, testing, and certification processes, provide a robust framework for the safe application of electronic sensors in hazardous locations. By carefully considering hazardous area classifications, adhering to the entity parameter concept, and ensuring proper installation and maintenance in accordance with control drawings, the risks of ignition can be effectively mitigated, allowing for the safe and reliable operation of sensitive instrumentation in critical applications.

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- To cite this document: BenchChem. [A Technical Guide to Intrinsically Safe Sensors in Hazardous Environments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665393#introduction-to-intrinsically-safe-sensors-for-hazardous-environments]

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